

Technical Support Center: SL-176 Double Beam Atomic Absorption Spectrophotometer

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Compound of Interest

Compound Name: SL-176

Cat. No.: B15574338

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An Important Note on "SL-176": Initial research indicates a potential misunderstanding regarding the nature of "SL-176." It has been identified not as a chemical compound or drug, but as the model number for a True Double Beam Atomic Absorption Spectrophotometer manufactured by Elico Limited. This technical support center is therefore dedicated to providing information and guidance for researchers, scientists, and professionals using the **SL-176** instrument for elemental analysis.

Frequently Asked Questions (FAQs)

Q1: What is the ELICO **SL-176** and what is its primary application?

The ELICO **SL-176** is a microprocessor and microcontroller-based True Double Beam Atomic Absorption Spectrophotometer.[1][2] Its primary application is for the quantitative determination of chemical elements using the absorption of optical radiation by free atoms in the gaseous state. It is widely used in academia, research, agriculture, and environmental and water analysis.[2]

Q2: What are the key features of the **SL-176** Spectrophotometer?

The **SL-176** boasts several key features, including:

- High-energy true double beam optics with a narrow beam, fully sealed with quartz over-coated mirrors.[1][3]

- A 6-lamp automatic turret with independent power supplies for each lamp.[1][2]
- Background correction using a Deuterium (D2) lamp.[1][2]
- An integral gas control system with panel flow meters.[1][3]
- Modes of operation that include Absorbance, Emission, Concentration, and Standard Addition.[1][2]
- A user-friendly, menu-driven interface with options for PC connectivity.[1][3]

Q3: What is the wavelength range of the **SL-176**?

The spectral range of the ELICO **SL-176** is from 185 to 900 nm.[2]

Q4: What type of burner is used in the **SL-176**?

The **SL-176** is equipped with a titanium burner with precise knobs for vertical, horizontal, and rotational alignment.[1][3] It typically uses a 100 mm burner for an air-acetylene flame.[3]

Troubleshooting Guides

This section addresses common issues that may arise during the operation of the **SL-176** Atomic Absorption Spectrophotometer.

Problem	Potential Cause	Recommended Solution
No or Low Signal	Hollow cathode lamp is not properly aligned or has reached the end of its operational life.	Realign the lamp by adjusting the lamp adjustment screws to maximize the signal. If the issue persists, replace the lamp.
Burner is clogged or misaligned.	Clean the burner slot using a cleaning card. Check and optimize the burner's vertical, horizontal, and rotational position.	
Nebulizer is blocked or has an incorrect uptake rate.	Disassemble and clean the nebulizer. Adjust the nebulizer to achieve the recommended uptake rate (typically 5-6 ml/min).	
Unstable Readings/High Noise	The flame is not stable or has the incorrect fuel-to-oxidant ratio.	Check the gas pressures and flow rates. Ensure a stable, blue flame. Optimize the fuel and oxidant flow for the element being analyzed.
The spray chamber is contaminated.	Disassemble and clean the spray chamber and impact bead.	
The drain is not functioning correctly.	Ensure the liquid trap is filled to the correct level and that the drain tube is not kinked or blocked.	
Poor Sensitivity	Incorrect wavelength or slit setting.	Verify that the correct wavelength and slit width are selected for the element being analyzed.

Suboptimal flame conditions.	Optimize the flame by adjusting the gas flow rates and burner position to achieve the maximum signal for the analyte.	
Standards are improperly prepared or have degraded.	Prepare fresh standards and ensure they are stored correctly.	
Background Correction Issues	Deuterium lamp is misaligned or failing.	Realign the deuterium lamp. If the problem persists, the lamp may need to be replaced.

Experimental Protocols: Standard Operating Procedures (SOPs)

SOP 1: Instrument Start-Up and Flame Ignition

- **Pre-checks:** Ensure the exhaust fan is on. Check that the gas cylinders (air and acetylene) have adequate pressure. Verify that the liquid trap is filled to the appropriate level.
- **Power On:** Turn on the main power to the **SL-176** spectrophotometer.
- **Software Initialization:** If connected to a PC, launch the operating software.
- **Lamp Selection and Warm-up:** Select the desired hollow cathode lamp from the turret in the software or on the instrument panel. Allow the lamp to warm up for at least 15-20 minutes for stable emission.
- **Gas Supply:** Open the main valves on the air and acetylene cylinders. Set the regulator pressures to the manufacturer's recommended levels.
- **Set Gas Flows:** Using the instrument's gas control system, set the oxidant (air) and fuel (acetylene) flow rates as specified in the analytical method for the element of interest.
- **Ignite Flame:** Press the ignition button. A stable, blue flame should ignite.

- **Aspirate Blank:** Place the nebulizer capillary into a blank solution (e.g., deionized water) and allow it to aspirate for a few minutes to stabilize the system.
- **Zero Instrument:** While aspirating the blank, perform an instrument zero or auto-zero.

SOP 2: Calibration and Sample Analysis

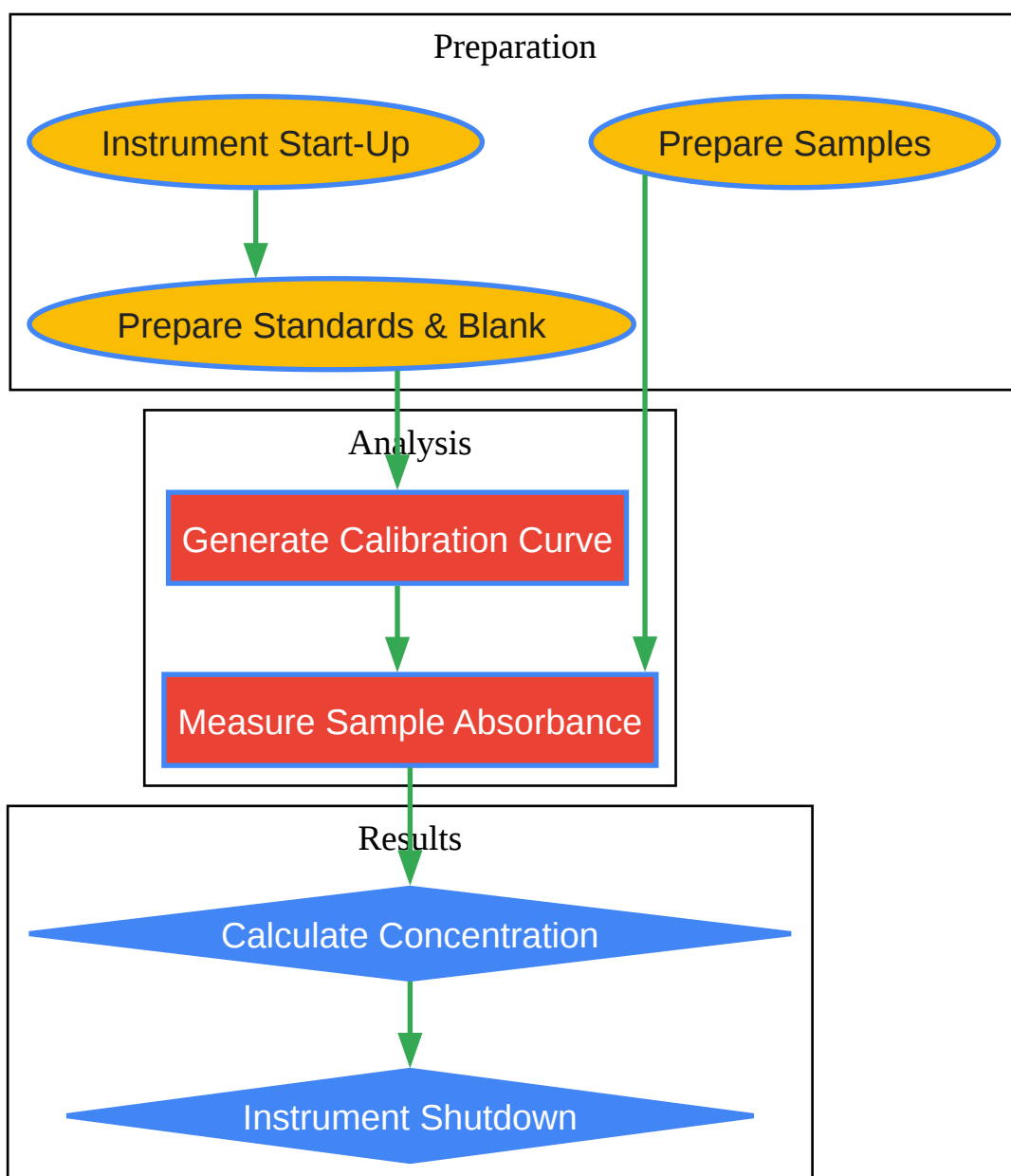
- **Prepare Standards:** Prepare a series of calibration standards of known concentrations, starting from the lowest concentration.
- **Aspirate Standards:** Aspirate the standards sequentially, from lowest to highest concentration, ensuring a stable reading for each.
- **Generate Calibration Curve:** The instrument software will generate a calibration curve based on the absorbance values of the standards. The correlation coefficient should typically be 0.995 or greater.
- **Analyze Samples:** Aspirate the unknown samples and record their absorbance. The software will use the calibration curve to calculate the concentration of the analyte in the samples.
- **Rinse Between Samples:** Aspirate the blank solution for a sufficient time between each sample to prevent carry-over.

Data Presentation

Table 1: Technical Specifications of the ELICO SL-176

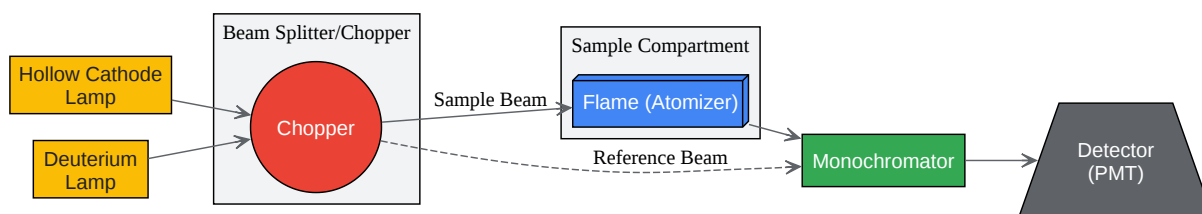
Parameter	Specification
Optical System	True Double Beam
Wavelength Range	185 - 900 nm
Monochromator	Czerney Turner with 1800 lines/mm Holographic Grating
Spectral Bandwidth	Automatic variable slit (0 to 2.5 nm)
Wavelength Accuracy	± 0.5 nm
Wavelength Repeatability	± 0.2 nm
Photometric Range	0 to 2 Abs
Light Source	6-Lamp Automatic Turret for Hollow Cathode Lamps
Background Correction	Deuterium (D2) Lamp
Atomizer	Titanium Burner with Air-Acetylene Flame
Nebulizer	Adjustable with Stainless Steel Capillary
Gas Control	Integral system with panel flow meters

Mandatory Visualizations



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Atomic Absorption Spectroscopy Workflow



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SL-176 Double Beam Optical Path

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References

- 1. SL 176 – Elico [elico.co]
- 2. indiamart.com [indiamart.com]
- 3. elico.co [elico.co]
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